

Solubility Data for Tinoridine and Its Hydrochloride Salt

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Compound Focus: Tinoridine

CAS No.: 24237-54-5

Cat. No.: S589076

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The table below summarizes the available solubility data for **Tinoridine** and its hydrochloride salt in different solvents.

Compound	Form	Solubility in DMSO	Solubility in Water	Solubility in Ethanol	Molecular Weight
Tinoridine	Free base	125 mg/mL (395.04 mM) [1]	Insoluble [2]	Information missing	316.42 g/mol [1] [2]
Tinoridine hydrochloride	Hydrochloride salt	10-18 mg/mL (28.34 - 51.0 mM) [3] [4]	~2.5 mg/mL (7.08 mM) [3]	~2 mg/mL [4]	352.88 g/mol [3] [5] [4]

A key finding is that the **hydrochloride salt form of Tinoridine** offers significantly higher solubility in **water** compared to the free base, providing a valuable alternative for experiments requiring aqueous solvents [3] [5].

Experimental Preparation Protocols

Here are detailed methods for preparing stock solutions using the different available forms.

Preparation of 10 mM Tinoridine (Free Base) Stock Solution in DMSO

This protocol is for the free base (Cat. No. HY-W032848), which has high solubility in DMSO [1].

- **Calculate mass needed.** For a 1 mL stock solution at 10 mM, you will need: $(10 \text{ mM}) \times (1 \text{ mL}) \times (316.42 \text{ g/mol}) = 3.16 \text{ mg}$ of **Tinoridine**.
- **Weigh and transfer.** Accurately weigh 3.16 mg of **Tinoridine** powder and transfer it to a 1 mL volumetric vial.
- **Dissolve.** Add anhydrous DMSO to bring the total volume to 1 mL. **Mix well by vortexing and/or brief sonication** to ensure complete dissolution.
- **Store.** Aliquot the stock solution and store at -20°C , protected from light.

Preparation of 10 mM Tinoridine Hydrochloride Stock Solution

This protocol is for the hydrochloride salt (Cat. No. HY-111354), which can be dissolved in DMSO or water [3].

- **In DMSO:**
 - Weigh 3.53 mg of **Tinoridine** hydrochloride.
 - Add 1 mL of anhydrous DMSO.
 - **Sonication and warming to 60°C is recommended** to aid dissolution [3].
- **In Water:**
 - Weigh 3.53 mg of **Tinoridine** hydrochloride.
 - Add 1 mL of pure water.
 - **Use sonication and warming to 60°C to dissolve** [3].

Preparation of Homogeneous Suspension for In Vivo Studies

For animal studies where a solution cannot be achieved, a stable suspension can be prepared [4].

- Add 5 mg of **Tinoridine** hydrochloride to a vial.
- Add 1 mL of Carboxymethyl Cellulose Sodium (CMC-Na) solution.
- Mix vigorously using a vortex mixer to obtain a homogeneous, milky suspension with a final concentration of 5 mg/mL.

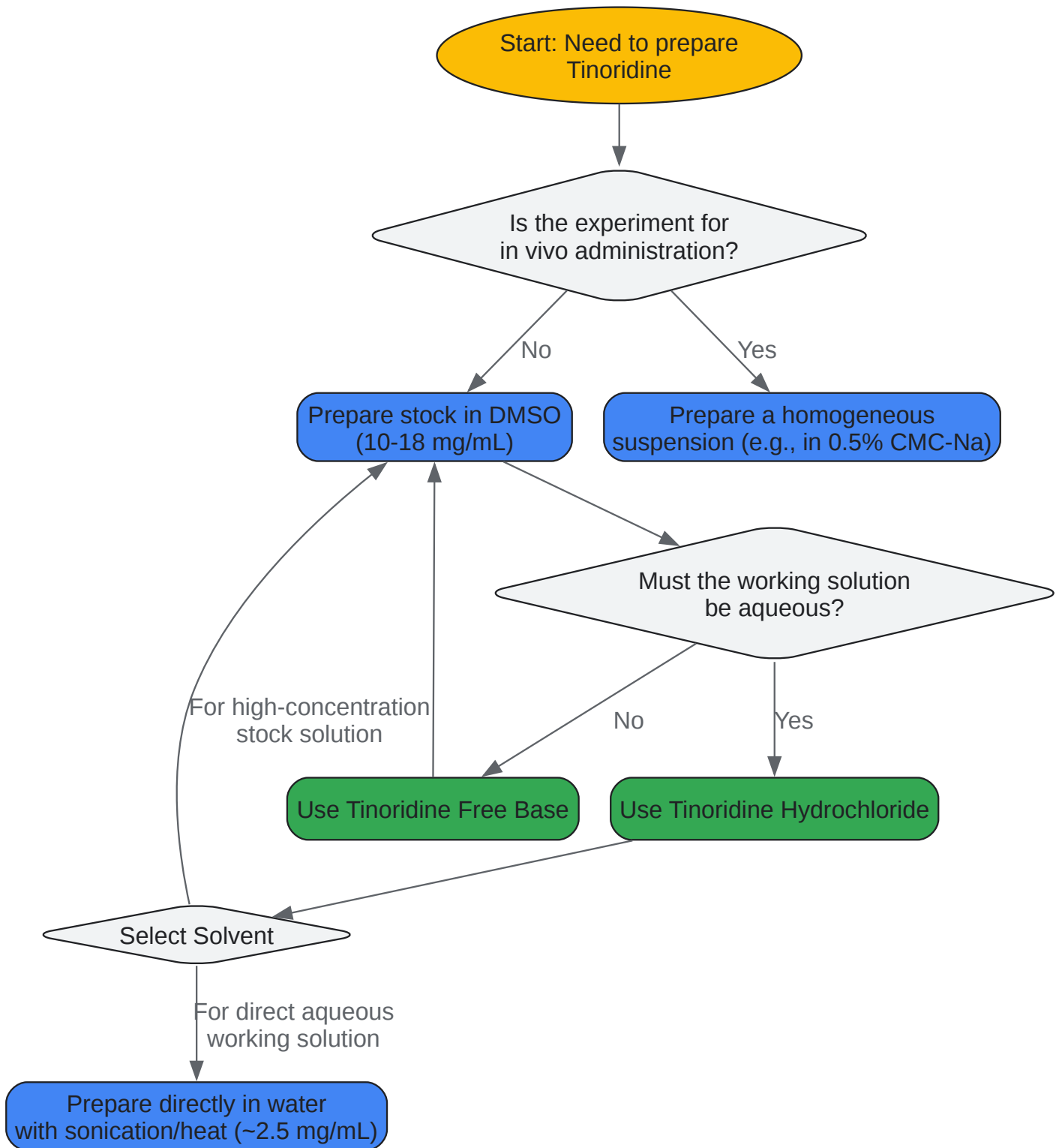
Troubleshooting Common Solubility Issues

Here are solutions to problems you might encounter when working with **Tinoridine**.

- **Problem: Precipitation upon dilution. Cause:** Diluting a DMSO stock solution into an aqueous buffer can cause the compound to crash out due to the change in solvent environment. **Solution:**
 - Ensure the DMSO concentration in the final working solution does not exceed 1%.
 - Add the DMSO stock to the aqueous buffer slowly while vortexing.
 - Consider using the **hydrochloride salt** and preparing the working solution directly in water where possible [3].
- **Problem: Low apparent solubility or slow dissolution. Cause:** The compound may take time to fully dissolve, especially the hydrochloride salt in water. **Solution:**
 - **Use sonication.** As per supplier instructions, sonication is a key step [3] [5].
 - **Apply gentle heat.** Warming the solution to 60°C can significantly improve dissolution rates [3].
 - For the free base, always use fresh, anhydrous DMSO, as absorbed moisture can reduce its solubility capacity.
- **Problem: Need for aqueous dosing in animal studies. Cause:** High concentrations of DMSO are not suitable for in vivo administration. **Solution:**
 - Use the **Tinoridine hydrochloride** form with its higher water solubility.
 - If higher concentrations are needed, prepare a **homogeneous suspension** using a vehicle like 0.5% CMC-Na [4]. Always validate the stability and homogeneity of the suspension before administration.

Decision Guide for Solvent Selection

The following flowchart can help you choose the right form and solvent for your experiment based on your specific requirements.



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Critical Handling and Storage Information

- **Storage:** Store **Tinoridine** powder at **-20°C**, protected from light [1] [2]. The hydrochloride salt should be stored in a **sealed container, away from moisture** at 4°C for short-term use, or at -20°C for longer periods [3].
- **Stability:** Aliquot stock solutions to avoid repeated freeze-thaw cycles. For the hydrochloride salt in aqueous solution, it is recommended to prepare the working solution freshly and use it immediately [3].
- **Safety Note:** All mentioned products are **for research use only and not for human consumption** [1] [5].

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References

1. Tinoridine (Y-3642) | NSAIA [medchemexpress.com]
2. Tinoridine by MedChem Express, Cat. No. HY-W032848-10MG [shop.lucerna-chem.ch]
3. Tinoridine hydrochloride (Synonyms: Y-3642 hydrochloride) [medchemexpress.com]
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